

# Essential Safety and Logistical Information for Handling D-Glucose-13C6

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## Compound of Interest

Compound Name: D-Glucose-13C6

Cat. No.: B025938

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For researchers, scientists, and drug development professionals, the proper handling and management of chemical reagents are paramount for laboratory safety and environmental responsibility. This guide provides crucial, step-by-step procedures for the safe handling and disposal of **D-Glucose-13C6**, a stable, non-radioactive isotopically labeled sugar utilized in a variety of research applications. Adherence to these protocols is vital for maintaining a secure and compliant laboratory environment.

## Immediate Safety and Handling

Before initiating any procedure, it is imperative to consult the material's Safety Data Sheet (SDS) and adhere to standard laboratory safety protocols.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles with side-shields, protective gloves (such as nitrile), and a lab coat.<sup>[1][2]</sup>
- **Ventilation:** Handle **D-Glucose-13C6** in a well-ventilated area to minimize the inhalation of dust.<sup>[1][2]</sup> For procedures that may generate dust or aerosols, the use of a chemical fume hood is recommended.<sup>[2]</sup>
- **Hygiene Practices:** Avoid eating, drinking, or smoking in the laboratory. It is important to wash hands thoroughly with mild soap and water after handling the compound and before leaving the work area.<sup>[1]</sup>

- **Spill Management:** In the event of a spill, immediately notify personnel in the vicinity.[2] Clean up spills using dry methods, such as sweeping or shoveling, to avoid generating dust. [1][3] The collected material should be placed in a sealed, labeled container for proper disposal.[1][3] Prevent the spilled material from entering drains or water courses.[1][3]

## Hazard Identification and Classification

**D-Glucose-13C6** is a stable isotope-labeled form of D-glucose and is not radioactive.[3] While it is not classified as a hazardous substance under the Globally Harmonized System (GHS), it can be harmful if ingested, in contact with skin, or inhaled.[4][5]

### Physical and Chemical Properties

Property	Value
Physical State	Solid (white to off-white powder)[1][6]
Molecular Formula	(13C)6H12O6[6]
Molecular Weight	186.11 g/mol [4][6]
Melting Point	150–152°C[6]
Solubility	Highly soluble in water[6]

### GHS Hazard Statements

Hazard Code	Statement
H302	Harmful if swallowed[4][5]
H312	Harmful in contact with skin[4][5]
H332	Harmful if inhaled[4][5]

## Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **D-Glucose-13C6**.

Protection Type	Recommended Equipment
Eye Protection	Chemical goggles or a face shield with safety glasses[1]
Hand Protection	Chemically resistant gloves (e.g., nitrile)[2]
Skin and Body	Lab coat and other suitable protective clothing[1][2]
Respiratory	In case of inadequate ventilation, use an approved supplied-air respirator.[1]

## Storage and Disposal Plan

### Storage:

- Store **D-Glucose-13C6** in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- Protect the compound from light and moisture.[1]
- Store away from incompatible materials, such as strong oxidizing agents.[1]

### Disposal:

**D-Glucose-13C6** waste should be handled as non-hazardous solid chemical waste.

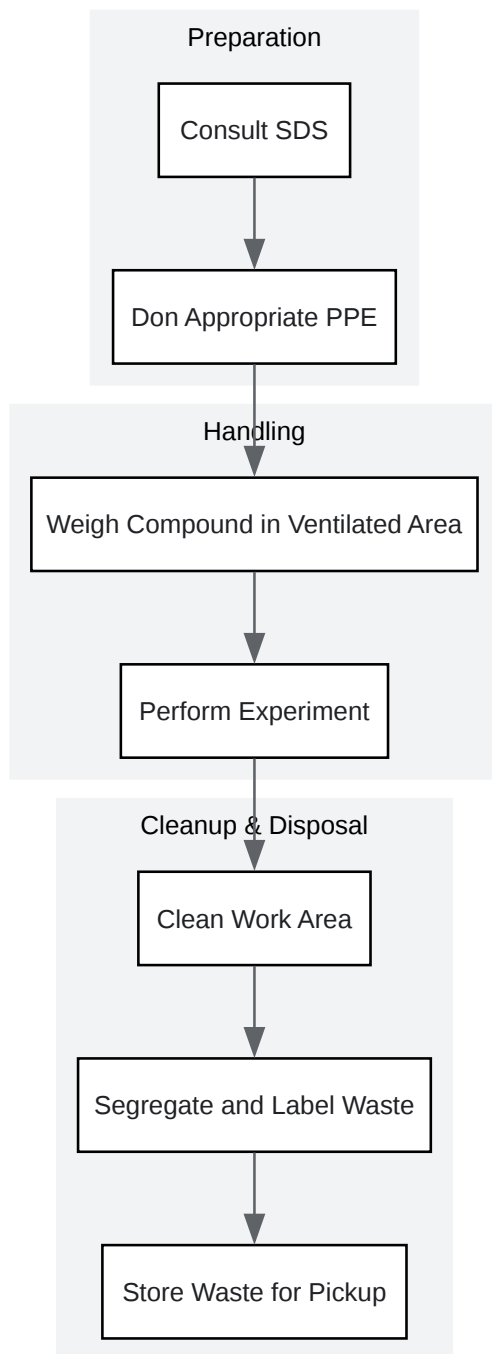
- Containerization and Labeling: Place waste **D-Glucose-13C6** and any contaminated materials (e.g., weighing paper, gloves) into a clean, dry, and sealable container.[3] Clearly label the container with "**D-Glucose-13C6**" and any other identifiers required by your institution.[3]
- Waste Segregation: Store the sealed waste container with other non-hazardous solid chemical waste.[3] Keep it separate from incompatible materials and hazardous or radioactive waste streams.[3]
- Institutional Coordination: Contact your institution's environmental health and safety (EHS) department to arrange for the collection and disposal of the chemical waste.

- Professional Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.[\[1\]](#)

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **D-Glucose-13C6** in a laboratory setting.

## Workflow for Handling D-Glucose-13C6



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Handling **D-Glucose-13C6** Workflow

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